

Technical Safety & Handling Guide: 2-Chloro-1-(difluoromethyl)-3-fluorobenzene

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Compound of Interest

Compound Name: 2-Chloro-1-(difluoromethyl)-3-fluorobenzene

Cat. No.: B13701416

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Document Control:

- Version: 1.0 (Research Grade / Pre-Clinical)
- Applicability: Medicinal Chemistry, Process Development, and ADME Profiling.

Executive Summary & Application Context

2-Chloro-1-(difluoromethyl)-3-fluorobenzene is a specialized fluorinated intermediate used primarily in the optimization of lead compounds for kinase inhibition and CNS targets.

The "Why" Behind the Molecule

In modern drug design, the difluoromethyl group (serves as a critical lipophilic hydrogen bond donor.^[1] Unlike the trifluoromethyl group (), which is purely electron-withdrawing and hydrophobic, the moiety can act as a bioisostere for hydroxyl (

) or thiol (

) groups, improving membrane permeability while retaining H-bond donor capability to interact with protein active sites (e.g., the hinge region of kinases).

The specific substitution pattern (2-Cl, 3-F) provides orthogonal handles for further functionalization:

- 2-Chloro: Steric block or handle for Buchwald-Hartwig aminations.
- 3-Fluoro: Metabolic blocking to prevent oxidative defluorination or ring oxidation.

Chemical Identity & Predicted Properties

Note: As a research-grade intermediate, experimental physicochemical data is often sparse. The values below represent high-confidence predicted ranges based on structural analogs (e.g., 2-chloro-3-fluorobenzaldehyde and 1-chloro-3,5-difluorobenzene).

Parameter	Value / Description
Chemical Name	2-Chloro-1-(difluoromethyl)-3-fluorobenzene
CAS Number	Not Assigned (Ref Precursor: 2-Chloro-3-fluorobenzaldehyde, CAS 96516-31-3)
Molecular Formula	
Molecular Weight	180.56 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point (Est.)	165°C – 175°C @ 760 mmHg
Density (Est.)	1.35 – 1.42 g/cm ³
LogP (Predicted)	~3.2 (Lipophilic)
Solubility	Soluble in DCM, DMSO, Methanol; Immiscible in water.[2]

Hazard Identification & Risk Assessment (GHS)

While the

group is chemically robust, the presence of multiple halogens necessitates treating this compound as a potential alkylating agent and irritant until toxicological profiling is complete.

GHS Classification (Self-Classified)

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Specific Chemical Hazards[3][4][5]

- Hydrogen Fluoride (HF) Generation:
 - Thermal Decomposition: Upon combustion or heating $>200^{\circ}\text{C}$, the bonds cleave, releasing toxic HF gas.
 - Metabolic Activation: While is more stable than, enzymatic oxidation (P450s) can lead to defluorination, releasing fluoride ions ().
- Base Sensitivity:
 - The proton on the group is weakly acidic (~25-30). Treatment with extremely strong bases (e.g., n-BuLi, LDA) can result in deprotonation followed by alpha-elimination to form a transient difluorocarbene species, which is highly reactive.

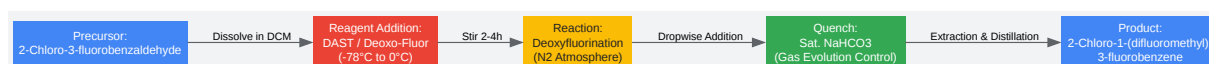
Synthesis & Workflow Visualization

The synthesis of this compound typically involves the deoxyfluorination of 2-chloro-3-fluorobenzaldehyde. This reaction uses hazardous reagents (DAST, Deoxo-Fluor, or XtalFluor) that require strict moisture control.

Experimental Workflow: Deoxyfluorination

- Reagent: Diethylaminosulfur trifluoride (DAST) or Bis(2-methoxyethyl)aminosulfur trifluoride (Deoxo-Fluor).
- Solvent: Anhydrous DCM.
- Quench: Saturated

(Critical step to neutralize HF byproducts).



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Figure 1: Standard synthetic route via deoxyfluorination. Note the critical quench step to manage HF byproducts.

Safe Handling & Storage Protocols

Engineering Controls

- Fume Hood: Mandatory. All handling, especially transfer of liquids, must occur within a certified chemical fume hood operating at face velocity >0.5 m/s.
- Glassware: Use borosilicate glass. Avoid standard glass if using strong Lewis acids that might strip fluoride; however, for the isolated product, standard glass is acceptable.

Personal Protective Equipment (PPE)

- Gloves: Nitrile (0.11 mm) is sufficient for splash protection. For prolonged contact or immersion, use Silver Shield / 4H laminate gloves to prevent permeation of halogenated aromatics.

- Respiratory: If working outside a hood (not recommended), a full-face respirator with OV/AG (Organic Vapor / Acid Gas) cartridges is required due to the potential for trace HF or HCl hydrolysis products.

Storage Conditions

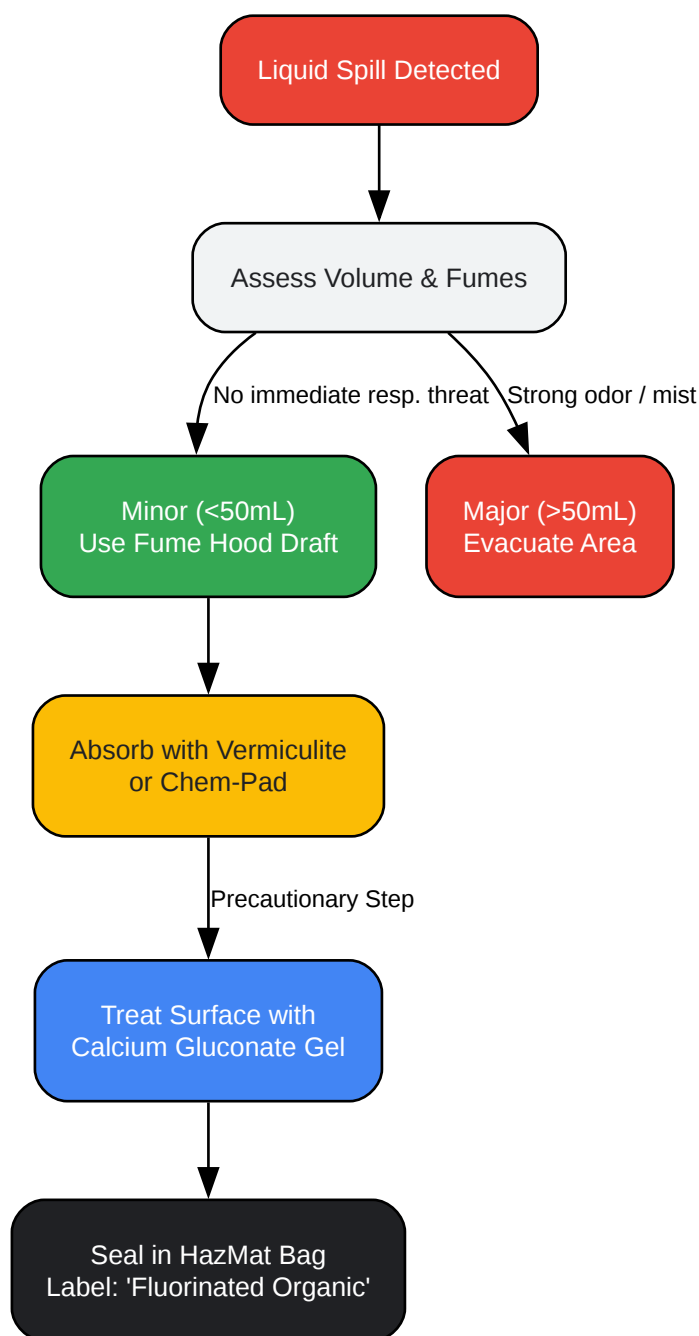
- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Store under inert gas (Argon or Nitrogen) to prevent moisture ingress.
- Incompatibility: Segregate from strong bases (alkoxides, hydroxides) and reducing agents.

Emergency Response & Spill Management

Self-Validating Protocol: The presence of C-F bonds dictates that Calcium Gluconate must be available, even if free HF is not the primary ingredient.

Spill Cleanup Logic

In the event of a liquid spill (>10 mL), follow this decision matrix:



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Figure 2: Decision logic for spill remediation. The neutralization step is a precautionary measure against potential hydrolysis.

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes. Do not use calcium gluconate in eyes unless directed by a specialist.

- Skin Contact: Wash with soap and water. If redness persists or HF exposure is suspected (burning sensation), apply 2.5% Calcium Gluconate gel immediately.
- Inhalation: Move to fresh air. Oxygen may be required if pulmonary edema develops (delayed effect of halogenated vapors).

Disposal & Environmental Impact

- Waste Stream: Halogenated Organic Waste.
- Destruction Method: High-temperature incineration ($>1100^{\circ}\text{C}$) with a secondary scrubber chamber.
 - Reasoning: Incineration of fluorinated compounds generates HF gas. The scrubber (typically using NaOH or) is essential to capture HF before stack release.
- Ecological Note: Fluorinated aromatics are often persistent in the environment. Do not discharge into drains.

References

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